

Guanoxan: A Technical Guide to its Chemical Properties and Solubility

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Guanoxan is a sympatholytic agent formerly used as an antihypertensive medication. This technical guide provides a comprehensive overview of the chemical properties and solubility of **Guanoxan**, presenting key data in a structured format for easy reference. It includes detailed experimental protocols for solubility determination and visual diagrams to illustrate experimental workflows. This document is intended to serve as a valuable resource for researchers and professionals involved in drug development and chemical analysis.

Chemical Properties of Guanoxan

Guanoxan is a guanidine derivative with the systematic IUPAC name 2-(2,3-dihydro-1,4-benzodioxin-2-ylmethyl)guanidine.[1] Its fundamental chemical and physical properties are summarized in the table below.



Property	Value	Source	
IUPAC Name	2-(2,3-dihydro-1,4- benzodioxin-2- ylmethyl)guanidine	[1]	
Chemical Formula	C10H13N3O2	O ₂ [1]	
Molecular Weight	207.23 g/mol [2]		
Melting Point	164-165 °C	[3]	
Boiling Point (Predicted)	339.3 ± 45.0 °C	[3]	
pKa (Predicted)	12.3 [3]		
Appearance	White to off-white crystalline powder	[4]	

Solubility Profile

The solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, and formulation. The available data on the solubility of **Guanoxan** and its sulfate salt is presented below.

Compound	Solvent	Solubility	Source
Guanoxan	Water	Slightly soluble	[4]
Guanoxan Sulfate	Water	1.33 mg/mL (Predicted)	[5]
Guanidine raw sulfate	Water	Soluble	[3]

Note: The conflicting qualitative descriptions of solubility in water ("slightly soluble" vs. "soluble") for the base and its salt highlight the importance of quantitative experimental determination.



Experimental Protocol: Solubility Determination (Shake-Flask Method)

The following is a generalized protocol for determining the aqueous solubility of a compound like **Guanoxan**, based on the widely accepted shake-flask method.

3.1. Materials

- Guanoxan powder
- Distilled or deionized water (or other solvent of interest)
- Volumetric flasks
- Analytical balance
- Mechanical shaker or orbital incubator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm pore size)
- High-performance liquid chromatography (HPLC) system or a UV-Vis spectrophotometer
- pH meter

3.2. Procedure

- Preparation of Supersaturated Solution: Add an excess amount of **Guanoxan** powder to a known volume of the solvent in a sealed container (e.g., a glass vial or flask). The excess solid should be clearly visible.
- Equilibration: Place the container in a mechanical shaker or incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the suspension to settle. To separate the undissolved solid from the saturated solution, centrifuge the sample at a high speed.



- Sample Collection and Filtration: Carefully withdraw an aliquot of the clear supernatant. For further purification and to ensure no solid particles are transferred, filter the aliquot using a syringe filter.
- Quantification: Analyze the concentration of Guanoxan in the filtered saturated solution
 using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A
 calibration curve prepared with known concentrations of Guanoxan should be used for
 accurate quantification.
- pH Measurement: Measure and record the pH of the saturated solution, as it can significantly influence the solubility of ionizable compounds.

Visualizing Experimental Workflows

4.1. General Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of a chemical compound.



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Caption: A flowchart of the shake-flask method for solubility determination.

Conclusion

This technical guide provides essential data on the chemical properties and solubility of **Guanoxan**. While some quantitative data is available, particularly for the sulfate salt, further experimental validation is recommended to establish a definitive solubility profile in various solvents. The provided experimental protocol offers a standardized approach for such determinations, crucial for any further research or development involving this compound.



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